

Essential Safety and Logistical Information for Handling Zafirlukast-d7

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Compound of Interest

Compound Name: Zafirlukast-d7

Cat. No.: B1141256

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This guide provides crucial safety and logistical protocols for researchers, scientists, and drug development professionals handling **Zafirlukast-d7**. Adherence to these procedures is vital for ensuring personal safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

Zafirlukast-d7, an isotope-labeled analog of Zafirlukast, should be handled with care, assuming hazards similar to its non-deuterated counterpart. Zafirlukast is classified as harmful if swallowed and can cause skin and serious eye irritation[1]. It is also recognized as being very toxic to aquatic life with long-lasting effects[2].

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification	Purpose
Respiratory Protection	Self-contained breathing apparatus or respirator	Use in well-ventilated areas. For higher exposure risk, a NIOSH-approved respirator is recommended.	To prevent inhalation of dust or aerosols[1].
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are generally suitable for incidental contact. [3]	To protect skin from direct contact.
Eye Protection	Safety glasses with side shields or chemical splash goggles	ANSI Z87.1 certified.	To shield eyes from splashes and dust.
Body Protection	Laboratory coat or disposable coveralls	---	To prevent contamination of personal clothing.

Operational Plan: Handling and Storage

Handling:

- Avoid the formation of dust and aerosols.
- Use only in a well-ventilated area, preferably within a chemical fume hood.
- Do not eat, drink, or smoke in the handling area[2].
- Wash hands thoroughly after handling the compound[1][2].

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.

- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

Emergency Situation	First Aid Measures
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention[1].
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, seek medical advice[1].
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If experiencing respiratory symptoms, call a poison center or doctor[1].
Ingestion	Rinse mouth. Call a poison center or doctor if you feel unwell[1][2].
Spills	Wear appropriate PPE, including respiratory protection. Avoid dust formation. Ventilate the area. Collect the spilled material and place it in a suitable container for disposal.

Disposal Plan

Unused or waste **Zafirlukast-d7** should be disposed of as hazardous pharmaceutical waste in accordance with all applicable local, state, and federal regulations, such as the Resource Conservation and Recovery Act (RCRA)[4][5].

Disposal Steps:

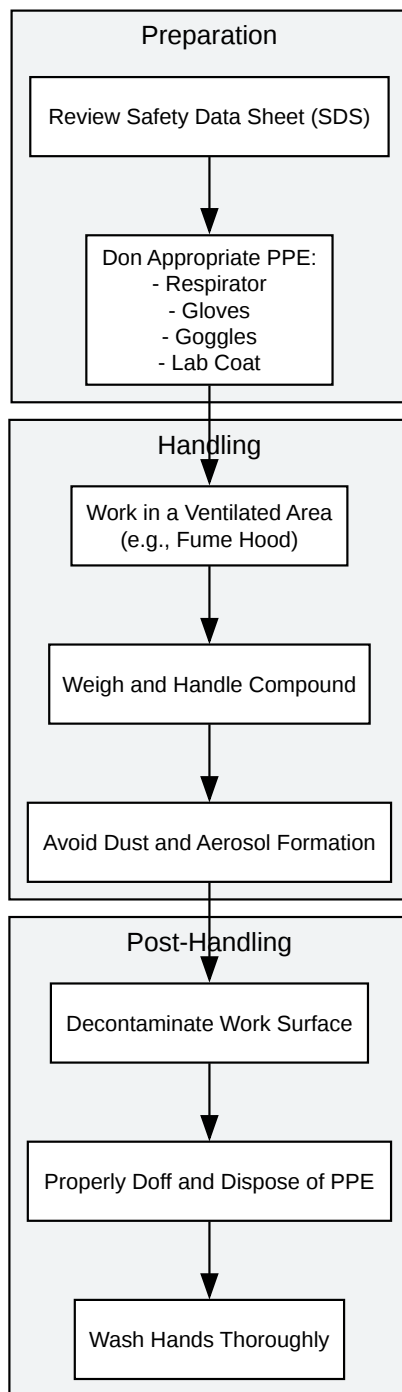
- Segregation: Do not mix with non-hazardous waste.
- Containment: Place in a clearly labeled, sealed container, often a black container designated for hazardous pharmaceutical waste[6].

- Collection: Arrange for collection by a licensed hazardous waste disposal service.
- Treatment: The primary method of disposal for this type of waste is incineration at a permitted facility[5][6].
- Documentation: Maintain all records of disposal as required by your institution and regulatory agencies.

Visual Guides

Below are procedural diagrams to aid in the safe handling and disposal of **Zafirlukast-d7**.

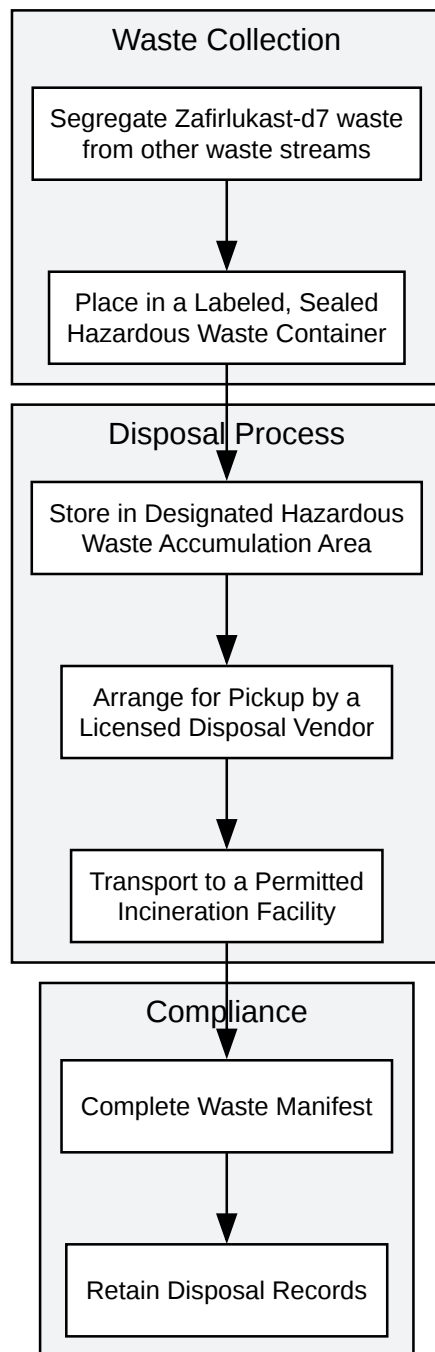
Zafirlukast-d7 Handling Workflow



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Zafirlukast-d7 Handling Workflow

Zafirlukast-d7 Disposal Plan

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